

Application Notes and Protocols: Characterization of pDCPD Mechanical Properties at Cryogenic Temperatures

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Compound of Interest

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These application notes provide a comprehensive overview of the mechanical properties of polydicyclopentadiene (pDCPD) at cryogenic temperatures. This document includes a summary of key mechanical data, detailed experimental protocols for characterization, and visual representations of workflows and material behavior.

Introduction

Polydicyclopentadiene (pDCPD) is a thermoset polymer known for its excellent impact resistance, chemical inertness, and low moisture absorption. These properties make it a candidate for various applications, including use in cryogenic environments such as storage tanks for liquefied gases and components for aerospace technologies.^{[1][2]} Understanding the mechanical behavior of pDCPD at extremely low temperatures is crucial for ensuring the reliability and safety of such applications. As temperatures decrease, polymers generally exhibit increased strength and modulus, but reduced ductility and fracture toughness. This document outlines the characterization of pDCPD's mechanical properties at cryogenic temperatures, with a focus on 77 K (-196 °C or -321 °F), the temperature of liquid nitrogen.

Data Presentation

The following tables summarize the mechanical properties of five different formulations of pDCPD at 77 K, as reported by Toplosky and Walsh. These formulations represent variations in the pDCPD resin system.[3]

Table 1: Tensile Properties of pDCPD Formulations at 77 K[3]

Material Formulation	Young's Modulus (GPa)	Ultimate Tensile Strength (MPa)	Elongation at Failure (%)
Material 1	4.9	130	5.8
Material 2	5.0	132	5.5
Material 3	5.0	143	6.5
Material 4	5.1	137	6.2
Material 5	5.0	139	6.0

Table 2: Compressive and Flexural Properties of pDCPD Formulations at 77 K[3]

Material Formulation	Ultimate Compressive Strength (MPa)	Flexural Strength (MPa)
Material 1	227	255
Material 2	239	240
Material 3	295	275
Material 4	265	260
Material 5	280	270

Note: The specific compositions of the different material formulations are proprietary and were not disclosed in the source literature.

Experimental Protocols

The following are detailed protocols for the determination of mechanical properties of **pDCPD** at cryogenic temperatures, based on relevant ASTM standards with adaptations for low-temperature testing.

Tensile Testing at Cryogenic Temperatures (Adapted from ASTM D638)

Objective: To determine the tensile properties of **pDCPD**, including Young's modulus, ultimate tensile strength, and elongation at failure, at cryogenic temperatures.

Apparatus:

- Universal Testing Machine (UTM) with a load cell appropriate for the expected failure loads.
- Cryogenic chamber or dewar capable of maintaining the test temperature (e.g., 77 K using liquid nitrogen).
- Temperature controller and sensor (e.g., thermocouple) to monitor the specimen temperature.
- Cryogenic extensometer or non-contact strain measurement system (e.g., Digital Image Correlation - DIC) suitable for low-temperature operation.[\[4\]](#)[\[5\]](#)
- Grips designed for cryogenic use, capable of securely holding the specimen without slippage.

Specimen Preparation:

- Prepare dumbbell-shaped specimens according to the dimensions specified in ASTM D638, Type I.[\[6\]](#)[\[7\]](#)
- Ensure specimens are free of voids, cracks, or other defects.
- Condition the specimens at 23 ± 2 °C and 50 ± 5 % relative humidity for at least 40 hours prior to testing.

Procedure:

- Mount the cryogenic grips in the UTM.
- Place the specimen in the grips, ensuring proper alignment.
- Install the cryogenic chamber around the specimen and grips.
- Cool the chamber to the desired test temperature at a controlled rate to minimize thermal shock. A typical cooling rate for polymers is 5-10 °C/min.
- Allow the specimen to thermally stabilize at the target temperature for at least 30 minutes.
- Attach the cryogenic extensometer to the specimen's gauge section.
- Set the UTM to a constant crosshead speed. A typical speed for rigid plastics is 5 mm/min.^[8]
- Initiate the test and record the load-displacement or stress-strain data until the specimen fractures.
- After fracture, carefully remove the broken specimen and allow the system to return to room temperature.
- Measure the final gauge length to calculate the elongation at failure.
- Repeat the test for a statistically significant number of specimens (typically at least five).

Compressive Testing at Cryogenic Temperatures (Adapted from ASTM D695)

Objective: To determine the compressive strength and modulus of pDCPD at cryogenic temperatures.

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.
- Cryogenic chamber or dewar.
- Temperature control system.

- Compression platens and, if necessary, a support jig designed for cryogenic use.
- Cryogenic compressometer or strain gauges bonded to the specimen with a cryo-compatible adhesive.

Specimen Preparation:

- Prepare prismatic or cylindrical specimens as per ASTM D695 dimensions.[\[1\]](#)[\[9\]](#)
- Ensure the ends of the specimens are parallel and perpendicular to the loading axis.
- Condition the specimens as described for tensile testing.

Procedure:

- Install the compression platens in the UTM.
- Place the specimen between the platens, ensuring it is centered.
- Enclose the setup with the cryogenic chamber.
- Cool the chamber to the target temperature and allow for thermal stabilization.
- Attach the compressometer or connect the strain gauge instrumentation.
- Apply a compressive load at a constant crosshead speed (e.g., 1.3 mm/min as specified in ASTM D695).
- Record the load-displacement or stress-strain data until the specimen fails or yields.
- After the test, warm the system and remove the specimen.
- Test a sufficient number of specimens for statistical validity.

Flexural Testing at Cryogenic Temperatures (Adapted from ASTM D790)

Objective: To determine the flexural strength and modulus of **pDCPD** at cryogenic temperatures.

Apparatus:

- Universal Testing Machine (UTM) with an appropriate load cell.
- Cryogenic chamber or dewar.
- Temperature control system.
- A three-point bending fixture designed for cryogenic temperatures, with specified support span and loading nose radius.
- A deflectometer or other means to measure the deflection of the specimen at mid-span.

Specimen Preparation:

- Prepare rectangular bar specimens according to the dimensions in ASTM D790.^{[10][11]} The standard specimen size is typically 127 mm in length, 12.7 mm in width, and 3.2 mm in thickness.^[12]
- Condition the specimens as previously described.

Procedure:

- Set up the three-point bending fixture in the UTM within the cryogenic chamber.
- Place the specimen on the supports of the fixture.
- Cool the chamber to the desired temperature and allow for thermal equilibrium.
- Position the deflectometer to measure the mid-span deflection.
- Apply the load at a constant crosshead speed, calculated according to ASTM D790 based on the specimen dimensions and support span.

- Record the load-deflection data until the specimen breaks or the strain in the outer fiber reaches 5%.
- After the test, return the system to ambient temperature and remove the specimen.
- Conduct tests on a statistically relevant number of specimens.

Izod Impact Testing at Cryogenic Temperatures (Adapted from ASTM D256)

Objective: To determine the notched Izod impact resistance of **pDCPD** at cryogenic temperatures.

Apparatus:

- Pendulum impact testing machine (Izod type).
- Cryogenic conditioning chamber or bath (e.g., liquid nitrogen).
- Tongs for handling cold specimens.
- Notching machine to prepare specimens.

Specimen Preparation:

- Prepare rectangular bar specimens with a V-notch as specified in ASTM D256.[\[13\]](#)[\[14\]](#)
Standard specimen dimensions are 63.5 mm x 12.7 mm x 3.2 mm.[\[15\]](#)
- Condition the specimens at standard laboratory conditions before cooling.

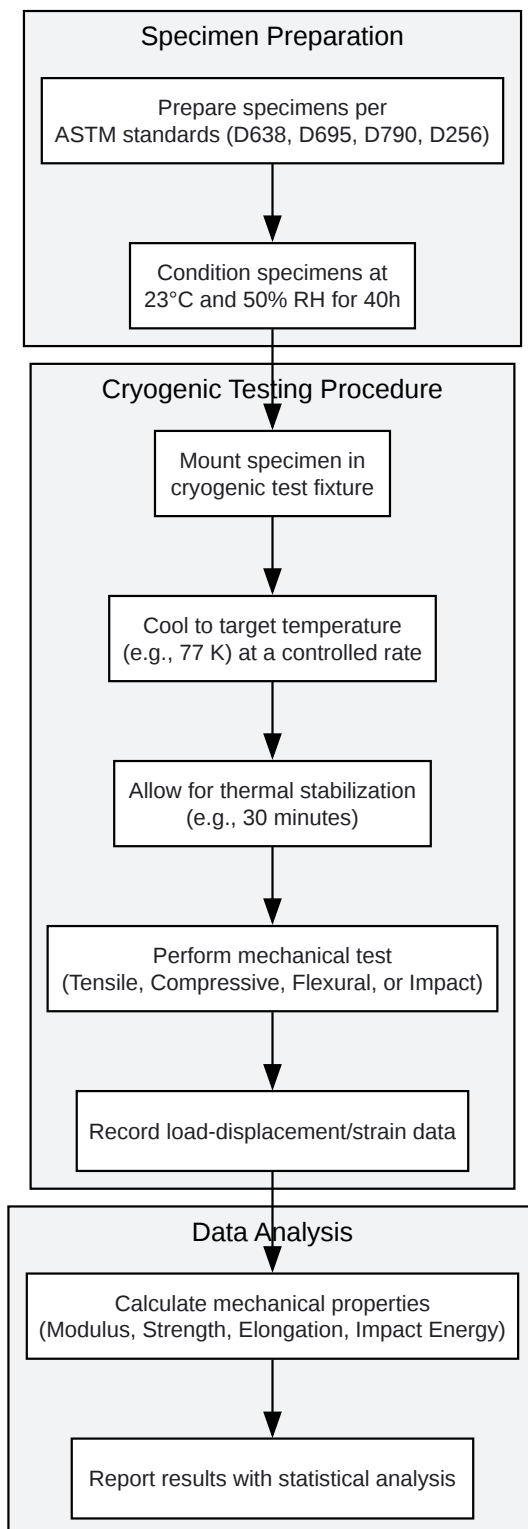
Procedure:

- Cool the notched specimens in the cryogenic chamber or bath for a sufficient time to ensure thermal equilibrium (typically at least one hour).
- Calibrate the pendulum impact tester.

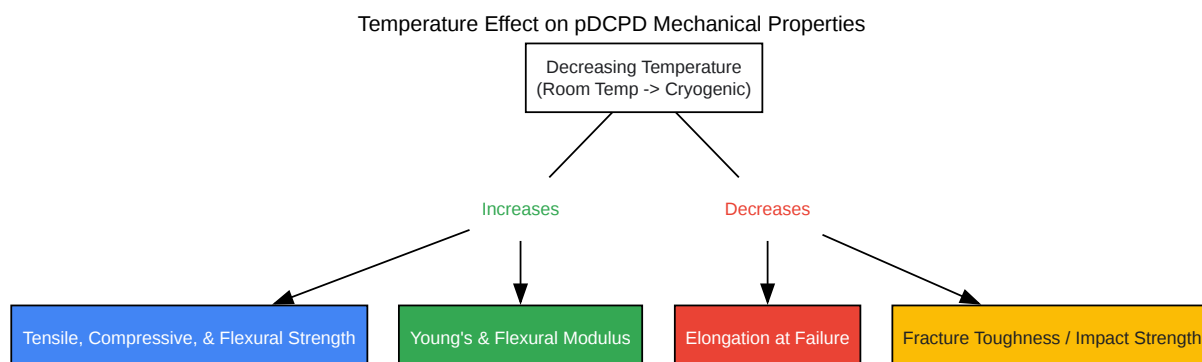
- Rapidly transfer a single cooled specimen from the conditioning chamber to the vise of the impact tester using pre-cooled tongs to minimize warming. The time between removal from the cold environment and impact should be minimized, ideally within 5 seconds.
- Secure the specimen in the vise with the notch facing the direction of the pendulum strike.
- Release the pendulum to strike and fracture the specimen.
- Record the energy absorbed during the fracture.
- Repeat the test for a statistically significant number of specimens (a minimum of five is recommended).[16]

Mandatory Visualizations

Experimental Workflow for Cryogenic Mechanical Testing of pDCPD

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Caption: Workflow for cryogenic mechanical testing of pDCPD.



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Caption: Logical relationship of temperature and p**DCPD** properties.

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- To cite this document: BenchChem. [Application Notes and Protocols: Characterization of pDCPD Mechanical Properties at Cryogenic Temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7800370#characterization-of-pdcpd-mechanical-properties-at-cryogenic-temperatures>]

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